

# Physical and chemical properties of Diphenylglyoxime powder

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## Compound of Interest

Compound Name: Diphenylglyoxime

Cat. No.: B1496157

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An In-depth Technical Guide to the Physical and Chemical Properties of **Diphenylglyoxime Powder**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diphenylglyoxime** ( $C_{14}H_{12}N_2O_2$ ), also known as  $\alpha$ -benzil dioxime, is an organic compound belonging to the glyoxime family.[1][2] Structurally, it features two phenyl groups attached to a glyoxime moiety.[3] It typically appears as a white to pale yellow or yellowish-orange crystalline powder.[4][5] **Diphenylglyoxime** is a crucial reagent in analytical and coordination chemistry, primarily utilized as a highly selective and sensitive chelating agent for the qualitative and quantitative determination of various metal ions, most notably nickel, palladium, and cobalt.[3][4][6] Its ability to form stable, distinctively colored metal complexes makes it an invaluable tool in gravimetric analysis and spectrophotometry.[7] This guide provides a comprehensive overview of its core physical and chemical properties, along with detailed experimental protocols for its characterization.

## Physical Properties

**Diphenylglyoxime** is a crystalline solid at room temperature. Its physical characteristics are determined by its molecular structure, which allows for strong intermolecular forces in its crystal lattice. Key physical properties are summarized in the table below.

Table 1: Physical Properties of **Diphenylglyoxime**

Property	Value	Source(s)
Appearance	White to pale yellow / yellowish-orange crystalline powder	[4][5]
Melting Point	237-240 °C (decomposes)	[8][9]
Boiling Point	382.97 °C (rough estimate)	[9]
Density	1.1613 g/cm <sup>3</sup> (rough estimate)	[9]
Water Solubility	0.094 g/L (at 25 °C); generally considered insoluble.	[4]
Organic Solvent Solubility	Soluble in ethanol, acetone, and 10% NaOH solution.	[3][5]
Vapor Pressure	0.0 ± 1.2 mmHg (at 25 °C, Predicted)	[9]

## Chemical Properties and Structure

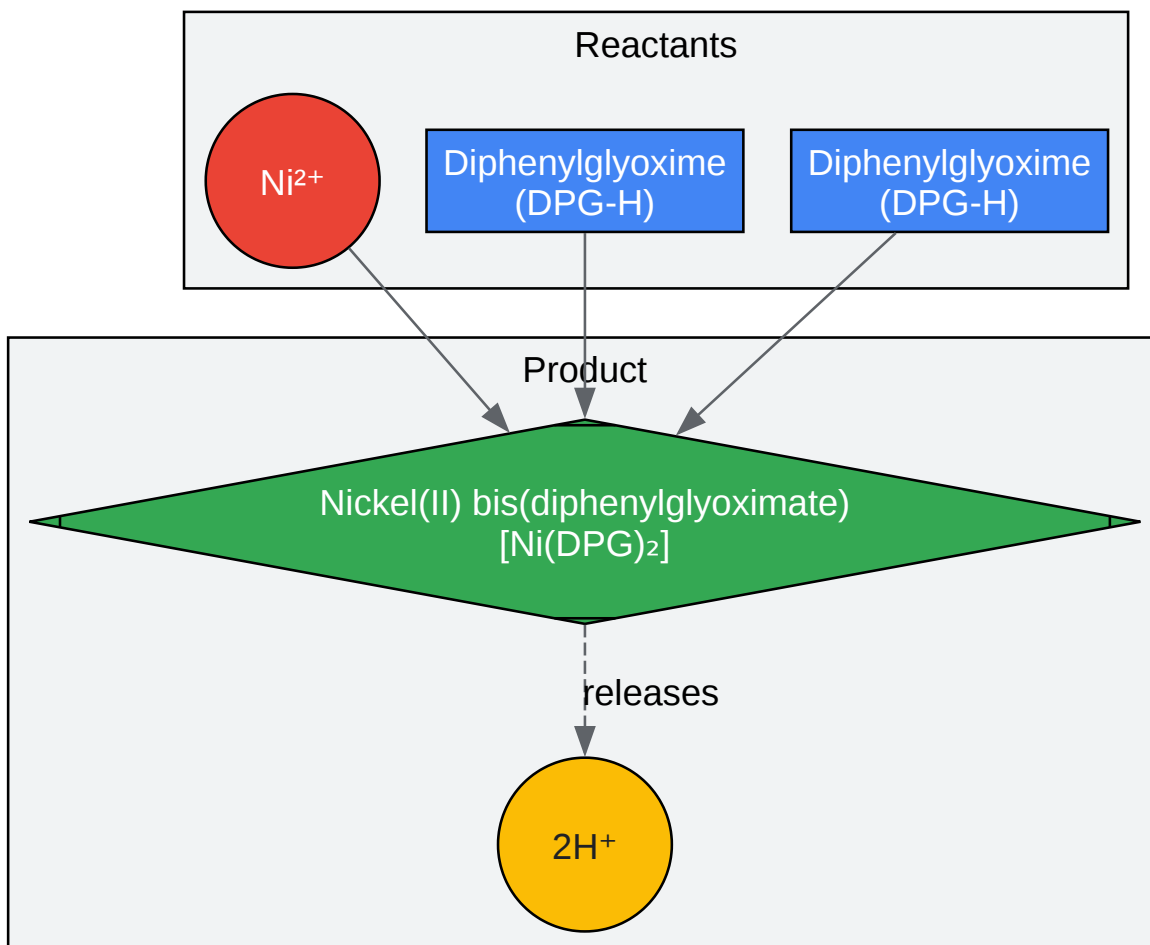
**Diphenylglyoxime**'s chemical behavior is dictated by its oxime functional groups (-C=NOH), which are responsible for its acidic nature and its ability to act as a bidentate ligand in coordination chemistry.

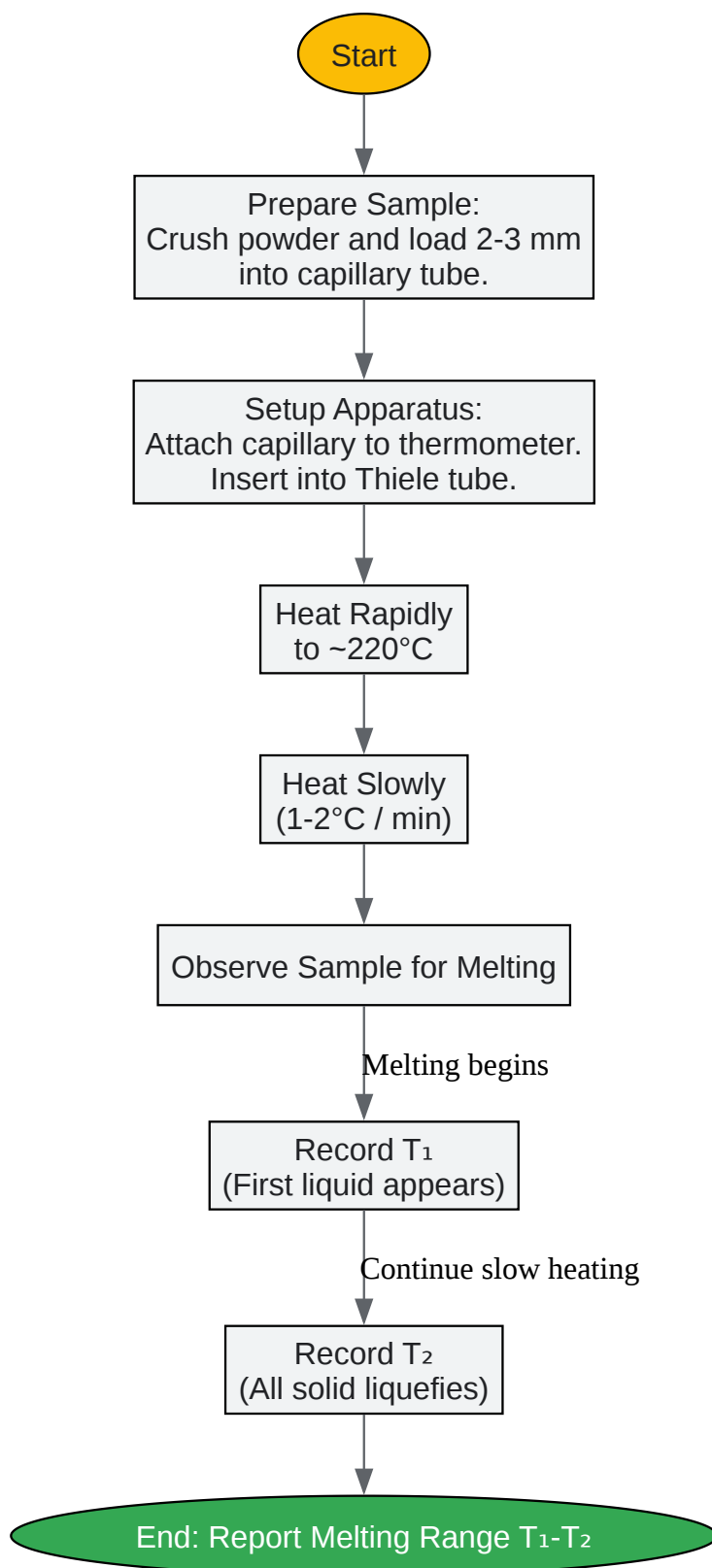
Table 2: Chemical and Molecular Properties of **Diphenylglyoxime**

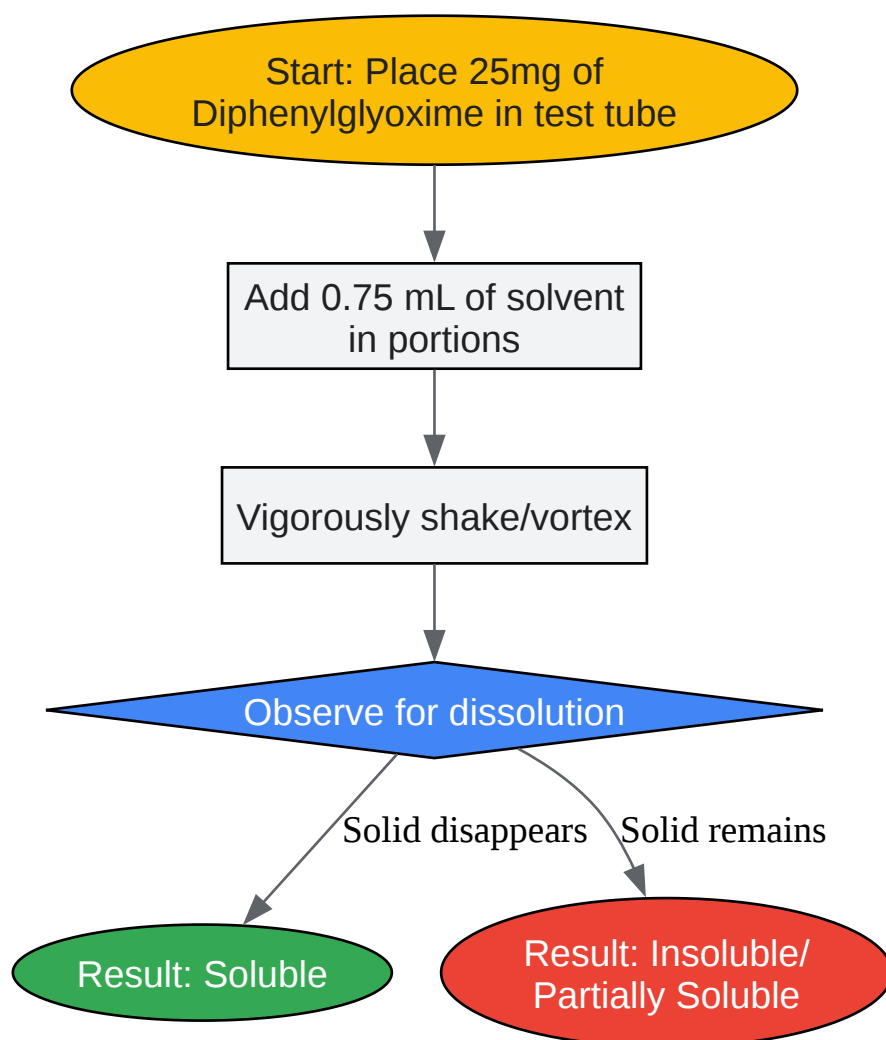
Property	Value / Identifier	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[3][9]
Molecular Weight	240.26 g/mol	[9]
CAS Number	23873-81-6	[2]
pKa	9.70 ± 0.28 (Predicted)	[4]
XLogP3-AA	3.4	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	3	[4]
SMILES	<chem>C1=CC=C(C=C1)C(=NO)C(=NO)C2=CC=CC=C2</chem>	[4]
InChI Key	JJZONEUCDUQVGR-UHFFFAOYSA-N	[3]

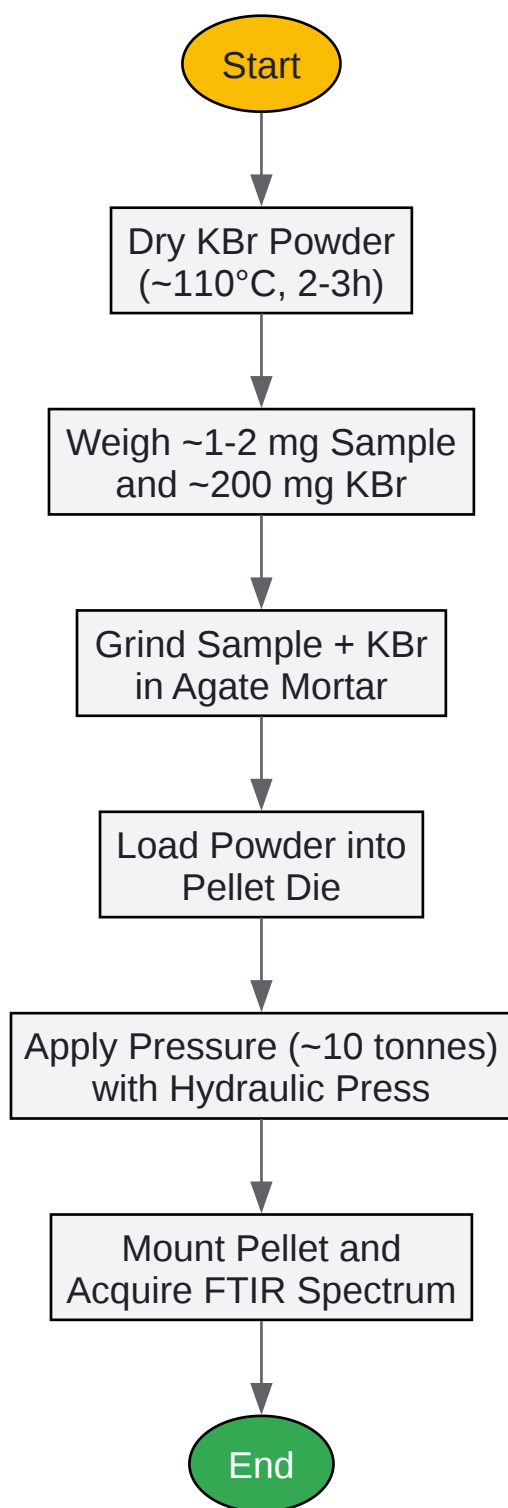
## Synthesis of Diphenylglyoxime

**Diphenylglyoxime** is commonly synthesized through the reaction of benzil with hydroxylamine. The reaction involves the condensation of two equivalents of hydroxylamine with the two ketone groups of benzil.









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- To cite this document: BenchChem. [Physical and chemical properties of Diphenylglyoxime powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1496157#physical-and-chemical-properties-of-diphenylglyoxime-powder]

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